A Comparative Guide to the Structure-Activity Relationship of 3-Phenylisoxazole Analogs

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Compound of Interest

Compound Name:	*{[3-(3-Fluorophenyl)isoxazol-5-yl]methyl}amine*
CAS No.:	*1033693-12-7*
Cat. No.:	*B1294011*

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The 3-phenylisoxazole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of biological activities. Its synthetic tractability and the ability of its derivatives to interact with a variety of biological targets have made it a focal point in the quest for novel therapeutic agents. This guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of 3-phenylisoxazole analogs, drawing on experimental data from studies on their anticancer, antibacterial, and enzyme-inhibitory activities. By elucidating the causal relationships between structural modifications and biological outcomes, this document aims to empower researchers in the rational design of more potent and selective drug candidates.

The 3-Phenylisoxazole Core: A Versatile Pharmacophore

The isoxazole ring, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, imparts unique physicochemical properties to the molecules that contain it. When

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coupled with a phenyl ring at the 3-position, the resulting 3-phenylisoxazole core offers a rigid framework with opportunities for substitution at multiple positions, primarily on the phenyl ring and the isoxazole ring itself. These substitutions allow for the fine-tuning of a compound's steric, electronic, and lipophilic properties, which in turn dictates its interaction with biological targets. The versatility of this scaffold is highlighted by the diverse mechanisms of action exhibited by its analogs, ranging from enzyme inhibition to the disruption of protein-protein interactions.

Comparative SAR Analysis Across Different Biological Targets

The biological activity of 3-phenylisoxazole analogs is profoundly influenced by the nature and position of substituents. This section compares the SAR of these analogs against three distinct biological targets: histone deacetylase 1 (HDAC1), bacterial pathogens, and chitin synthesis.

Inhibition of Histone Deacetylase 1 (HDAC1)

Histone deacetylases are crucial enzymes in epigenetic regulation, and their dysregulation is implicated in various cancers.[1][2] A series of 3-phenylisoxazole derivatives have been synthesized and evaluated as HDAC1 inhibitors, revealing key structural requirements for potent activity.[1][2][3]

A typical pharmacophore model for HDAC inhibitors includes a cap group, a linker, and a zinc-binding group (ZBG).[1] In the studied 3-phenylisoxazole analogs, the 3-phenylisoxazole moiety acts as the cap group, interacting with the entrance of the enzyme's catalytic center.[1]

Key SAR Insights for HDAC1 Inhibition:

- Influence of the Linker (R2 position): The length of the linker connecting the isoxazole core to the ZBG has a significant impact on inhibitory activity. A study systematically varying the linker length demonstrated a clear trend in potency: butyl > propyl > ethyl > methyl.[1][3] This suggests an optimal distance is required for the ZBG to effectively chelate the zinc ion in the active site.

- Tolerance at the Phenyl Ring (R1 position): Modifications at the R1 position on the phenyl ring were generally well-tolerated.[1][3] Various substituents, including chlorine, methoxy,

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and cyano groups, did not lead to drastic changes in HDAC1 inhibitory activity, indicating that this position can be modified to improve other properties like solubility or metabolic stability without significantly compromising potency.[1]

Table 1: SAR of 3-Phenylisoxazole Analogs as HDAC1 Inhibitors[1][4]

Compound ID	R1 Substituent	R2 Linker	HDAC1 Inhibition (%) @ 1000 nM	PC3 Cell Proliferation IC50 (μM)
7	-Cl	$-CH_2-$	9.30	-
8	-Cl	$-CH_2CH_2-$	11.84	-
9	-Cl	$-CH_2CH_2CH_2-$	13.43	-
10	-Cl	$-CH_2CH_2CH_2CH_2-$	79.85	9.18
17	$-OCH_3$	$-CH_2CH_2CH_2CH_2-$	86.78	5.82

Antibacterial Activity

The emergence of antibiotic-resistant bacteria necessitates the discovery of novel antibacterial agents. Polysubstituted 4-nitro-3-phenylisoxazole derivatives have shown promising activity against plant pathogenic bacteria like Xanthomonas oryzae, Pseudomonas syringae, and Xanthomonas axonopodis.[4]

Key SAR Insights for Antibacterial Activity:

- Crucial Role of the Nitro Group: The presence of a nitro group at the 4-position of the isoxazole ring was found to be critical for potent antibacterial activity.[4]
- Impact of Phenyl Ring Substitution: The nature and position of substituents on the 3-phenyl ring significantly modulated the antibacterial potency. The specific substitutions that led to the highest activity were not detailed in the abstract, but the study highlights the importance of this position for optimizing antibacterial efficacy.[4]

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Further investigation into a broader range of substituents on the phenyl ring is warranted to establish a more comprehensive SAR for this class of antibacterial agents.

Inhibition of Chitin Synthesis

Chitin is an essential structural component of the exoskeleton of insects and the cell walls of fungi. Inhibitors of chitin synthesis can therefore act as effective insecticides and fungicides. A study on 2,6-dimethoxy-N-(3-(4-substituted phenyl)isoxazol-5-yl)benzamide derivatives has provided valuable insights into the SAR for chitin synthesis inhibition.[5]

Key SAR Insights for Chitin Synthesis Inhibition:

- Para-Substitution on the Phenyl Ring: The activity is highly sensitive to the substituent at the para-position of the 3-phenyl ring.
    - Halogens: Small halogen atoms like fluorine and chlorine resulted in the most potent inhibitors.[5]
    - Alkyl Groups: Small, linear alkyl groups were well-tolerated and maintained high potency. However, bulky groups like tert-butyl led to a significant drop in activity.[5]
    - Alkoxy Groups: The presence of a methoxy group was detrimental to the inhibitory activity. [5]

Table 2: SAR of 3-(4-Substituted Phenyl)-isoxazol-5-yl Amide Analogs as Chitin Synthesis Inhibitors[5]

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Compound ID	R Substituent (para-position)	IC50 (μM)
1	H	0.13
2	F	0.08
3	Cl	0.07
6	CH_3	0.06
11	t-C_4H_9	>10
12	OCH_3	0.22

Experimental Protocols: A Foundation for Reproducibility

To ensure the scientific integrity and reproducibility of the findings presented, this section provides detailed, step-by-step methodologies for the synthesis of 3-phenylisoxazole analogs and their subsequent biological evaluation.

General Synthetic Scheme for 3-Phenylisoxazole-based HDAC Inhibitors

The synthesis of the target 3-phenylisoxazole derivatives typically involves a multi-step sequence, as illustrated in the following workflow.[1][4]

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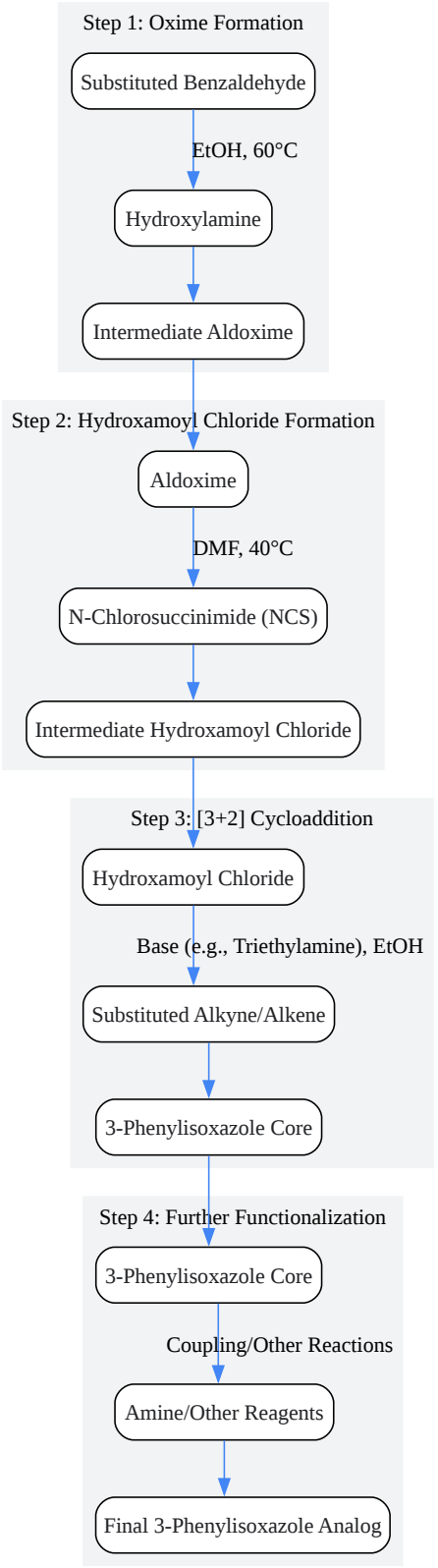

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Caption: General synthetic workflow for 3-phenylisoxazole analogs.

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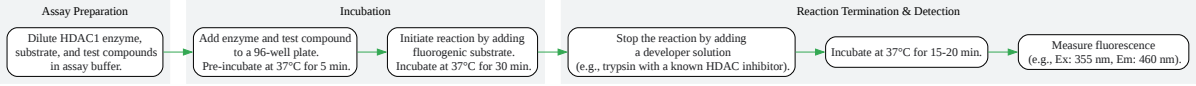
Step-by-Step Synthesis of 3-(4-chlorophenyl)-5-cyclopropyl-N-(5-(hydroxyamino)-5-oxopentyl)isoxazole-4-carboxamide (a representative HDAC inhibitor):[1][6]

- Synthesis of Intermediate 2a-e: Commercially available substituted benzaldehydes (1a-e) are condensed with hydroxylamine in ethanol at 60°C for 2 hours.
- Synthesis of Intermediate 3a-e: The resulting aldoximes (2a-e) are chlorinated using N-chlorosuccinimide (NCS) in DMF at 40°C for 2 hours to yield the corresponding hydroxamoyl chlorides.
- Synthesis of Intermediate 4a-e: The hydroxamoyl chlorides (3a-e) undergo a [3+2] cycloaddition reaction with methyl 3-cyclopropyl-3-oxopropionate in the presence of triethylamine in ethanol.
- Synthesis of Intermediate 5a-e: The resulting cyclization products (4a-e) are hydrolyzed with sodium hydroxide in water.
- Synthesis of Intermediate 6a-p: The carboxylic acid intermediates (5a-e) are coupled with various substituted amines using EDCI and DIPEA.
- Synthesis of Final Compounds 7-22: The amide intermediates (6a-p) are treated with hydroxylamine and sodium hydroxide in methanol at room temperature for 1 hour to yield the final hydroxamic acid derivatives.

HDAC1 Inhibition Assay Protocol

This assay quantifies the ability of a compound to inhibit the enzymatic activity of HDAC1.[7]



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Caption: Workflow for a typical HDAC1 inhibition assay.

Detailed Steps:

- Prepare solutions of recombinant human HDAC1 enzyme, a fluorogenic substrate (e.g., Boc-Lys(Ac)-AMC), and the test compounds in assay buffer.
- In a 96-well plate, add the HDAC1 enzyme and the test compound at various concentrations.
- Pre-incubate the plate at 37°C for 5 minutes.
- Initiate the enzymatic reaction by adding the fluorogenic substrate to each well.
- Incubate the plate at 37°C for 30 minutes.
- Stop the reaction by adding a developer solution containing a broad-spectrum HDAC inhibitor (e.g., Trichostatin A) to prevent further deacetylation.
- Measure the fluorescence intensity using a plate reader. The decrease in fluorescence signal corresponds to the inhibition of HDAC1 activity.
- Calculate the percent inhibition and, subsequently, the IC50 value for each compound.

In Vitro Cytotoxicity (MTS) Assay Protocol

The MTS assay is a colorimetric method used to determine the number of viable cells in proliferation or cytotoxicity assays.[4]

Detailed Steps:

- Seed cancer cells (e.g., PC3 prostate cancer cells) in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of the 3-phenylisoxazole analogs and a vehicle control.
- Incubate the cells for a specified period (e.g., 48 or 72 hours).
- Add the MTS reagent to each well and incubate for 1-4 hours at 37°C.

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- Measure the absorbance at 490 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value for each compound.

Mechanism of Action and Signaling Pathways

Understanding the mechanism of action at a molecular level is paramount in drug development. For 3-phenylisoxazole analogs, the mechanism is target-dependent.

HDAC Inhibition

As HDAC inhibitors, 3-phenylisoxazole derivatives function by chelating the zinc ion within the catalytic domain of the enzyme. This prevents the deacetylation of histone and non-histone proteins, leading to an accumulation of acetylated proteins. The hyperacetylation of histones results in a more open chromatin structure, allowing for the transcription of tumor suppressor genes. Hyperacetylation of non-histone proteins, such as tubulin, can disrupt microtubule function and induce cell cycle arrest and apoptosis.[1][2]

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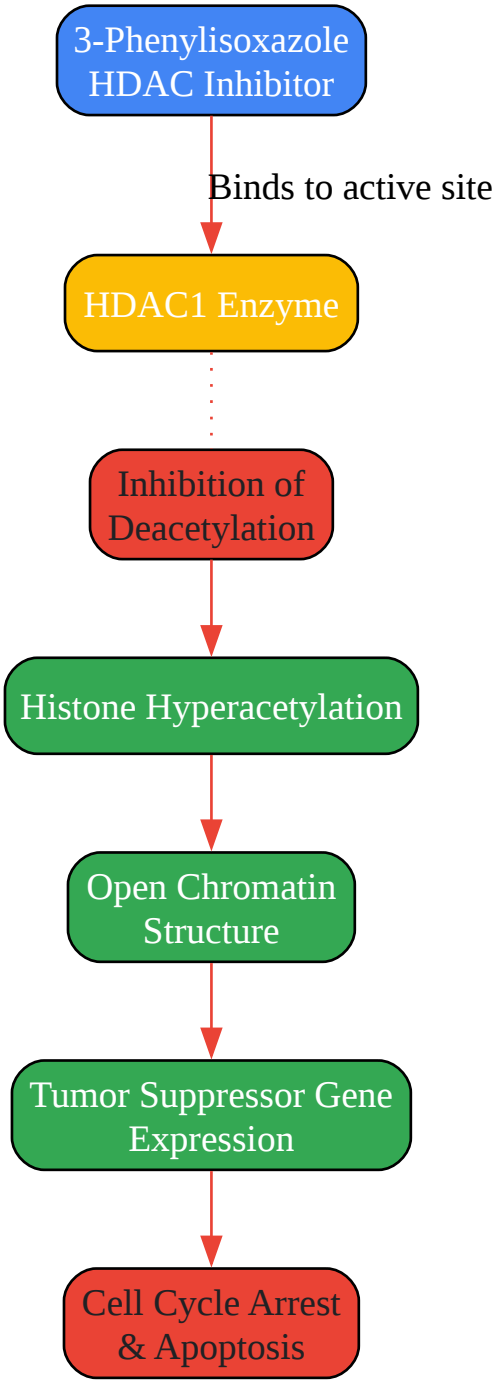

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Caption: Simplified signaling pathway of HDAC inhibition.

Conclusion and Future Directions

The 3-phenylisoxazole scaffold has proven to be a remarkably versatile platform for the development of novel therapeutic agents. The structure-activity relationship studies highlighted

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in this guide demonstrate that subtle modifications to this core can lead to significant changes in biological activity and selectivity across a range of targets.

For HDAC inhibitors, the linker length is a critical determinant of potency, while the phenyl ring offers a site for modification to enhance pharmacokinetic properties. In the realm of antibacterial agents, the 4-nitro-3-phenylisoxazole series shows great promise, with further exploration of phenyl ring substituents needed to optimize activity. As chitin synthesis inhibitors, the para-position of the phenyl ring is a key handle for modulating potency.

Future research in this area should focus on:

- Expanding the diversity of substituents at all positions of the 3-phenylisoxazole scaffold to build more comprehensive SAR models.
- Investigating the polypharmacology of these analogs, as some may exhibit activity against multiple targets, which could be advantageous for treating complex diseases.
- Optimizing the pharmacokinetic and toxicological profiles of lead compounds to advance them towards clinical development.

By leveraging the insights from SAR studies and employing rational drug design principles, the full therapeutic potential of 3-phenylisoxazole analogs can be realized.

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